

Technical Guide: Certificate of Analysis for Methyl Paraben-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Paraben-13C6

Cat. No.: B1147701

[Get Quote](#)

This technical guide provides a comprehensive overview of the analytical data and methodologies related to **Methyl Paraben-13C6**, a stable isotope-labeled compound. It is intended for researchers, scientists, and professionals in drug development who utilize this compound as an internal standard or tracer in quantitative analyses.

Certificate of Analysis

This section summarizes the typical product specifications for **Methyl Paraben-13C6**, compiled from various supplier data.

Identification

Parameter	Value
Product Name	Methyl Paraben-13C6
Synonyms	Methyl 4-hydroxybenzoate-(ring-13C6), 4-Hydroxybenzoic Acid Methyl Ester-13C6, 4-(Carbomethoxy)phenol-13C6[1][2]
IUPAC Name	methyl 4-hydroxy(1,2,3,4,5,6-13C6)cyclohexa-1,3,5-triene-1-carboxylate[1]
CAS Number	1581694-95-2[1][2][3][4]
Unlabeled CAS	99-76-3[2][4][5]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂ ¹³ C ₆ H ₈ O ₃ [2][4][6]
Molecular Weight	158.10 g/mol [1][4][6]
Appearance	White to off-white solid[4]
Form	Neat solid or in solution[2][5]

Analytical Data

Test	Specification
Purity (HPLC)	>95%[2] or ≥98%[5][6]
Isotopic Purity	99% atom ¹³ C[6]
¹ H-NMR	Consistent with structure[7]

Storage and Handling

Condition	Recommendation
Powder	Store at +4°C[2] or -20°C for up to 3 years.[7]
In Solvent	Store at -80°C for up to 6 months or -20°C for up to 1 month.[4][7]
General Advice	Avoid repeated freeze-thaw cycles.[7]

Experimental Protocols

The following sections detail the methodologies typically employed to verify the quality and purity of **Methyl Paraben-13C6**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

The chemical purity of **Methyl Paraben-13C6** is commonly assessed using HPLC.[2][8]

- Objective: To separate and quantify **Methyl Paraben-13C6** from any non-labeled impurities or degradation products.
- Instrumentation: A standard HPLC system equipped with a UV detector is typically used.
- Chromatographic Conditions (General Example):
 - Column: A reverse-phase column, such as a C18 (e.g., Lichrospher 100 RP-18, 250 x 4.6 mm, 5 µm particle size), is frequently used for separating parabens.[8]
 - Mobile Phase: An isocratic or gradient mixture of an organic solvent (like methanol or acetonitrile) and water is employed. A common mobile phase could be a mixture of methanol, tetrahydrofuran, acetonitrile, and water.[8]
 - Flow Rate: A typical flow rate is 1.0 mL/min.[8]
 - Detection: UV detection is performed at a wavelength where the paraben molecule has significant absorbance, such as 280 nm.[8]
 - Injection Volume: A small volume, typically 10 µL, of a prepared sample solution is injected.[8]
- Data Analysis: The purity is calculated by comparing the peak area of the **Methyl Paraben-13C6** to the total area of all detected peaks in the chromatogram.

Identity Confirmation by Nuclear Magnetic Resonance (¹H-NMR)

¹H-NMR spectroscopy is used to confirm the chemical structure of the molecule.

- Objective: To verify that the proton environment of the synthesized molecule is consistent with the expected structure of methyl paraben.
- Sample Preparation: A small amount of the substance is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).

- **Data Acquisition:** The sample is placed in a high-field NMR spectrometer, and a proton spectrum is acquired.
- **Data Analysis:** The resulting spectrum is analyzed for chemical shifts, integration values, and splitting patterns, which should match the known spectrum of methyl paraben, confirming its identity.[\[7\]](#)

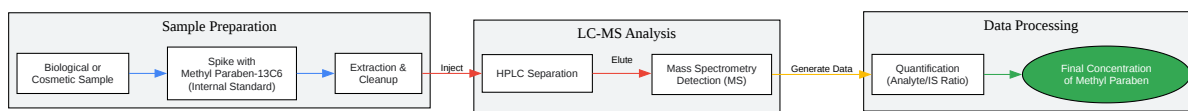
Isotopic Purity by Mass Spectrometry (MS)

Mass spectrometry is the definitive technique for determining the isotopic enrichment of the labeled compound.

- **Objective:** To confirm the incorporation of the ^{13}C isotopes and determine the percentage of the labeled species relative to any unlabeled or partially labeled molecules.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., GC-MS or LC-MS) is used.
- **Method:** The sample is introduced into the mass spectrometer, ionized, and the mass-to-charge ratio of the resulting ions is measured. The mass spectrum will show a distinct peak for the fully labeled **Methyl Paraben- $^{13}\text{C}_6$** (with a molecular weight of approximately 158.1 g/mol) and a much smaller, if any, peak for the unlabeled methyl paraben (molecular weight ~152.15 g/mol).
- **Data Analysis:** The isotopic purity is calculated from the relative intensities of the mass peaks corresponding to the labeled and unlabeled forms of the molecule.

Application Workflow

Methyl Paraben- $^{13}\text{C}_6$ is primarily used as an internal standard for the quantification of unlabeled methyl paraben in various samples, such as cosmetics, food, and biological matrices, using techniques like LC-MS.[\[4\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Paraben-13C6 | C₈H₈O₃ | CID 117065203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl Paraben-13C6 | CAS 1581694-95-2 | LGC Standards [lgcstandards.com]
- 3. Methyl Paraben-13C6 | CAS 1581694-95-2 | LGC Standards [lgcstandards.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Methyl paraben (methyl 4-hydroxybenzoate) (ring-¹³C₆, 99%) 1 mg/mL in methanol - Cambridge Isotope Laboratories, CLM-8249-1.2 [isotope.com]
- 6. biocompare.com [biocompare.com]
- 7. abmole.com [abmole.com]
- 8. bulletin.mfd.org.mk [bulletin.mfd.org.mk]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for Methyl Paraben-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147701#certificate-of-analysis-for-methyl-paraben-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com